

5-MethoxyPinocembroside: A Technical Overview for Drug Discovery and Development

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

5-MethoxyPinocembroside is a naturally occurring flavonoid, specifically a flavanone glycoside, that has been identified in plant species recognized for their traditional medicinal properties, including Penthorum chinense Pursh and Moringa oleifera. Despite its presence in these botanicals, a comprehensive review of the scientific literature reveals a significant scarcity of specific research focused on the biological activities and pharmacological properties of **5-MethoxyPinocembroside** as an isolated compound. This technical guide provides a summary of the available information on **5-MethoxyPinocembroside**, discusses the known bioactivities of its source plants and related flavonoid compounds, and outlines a prospective experimental workflow for its future investigation. This document aims to serve as a foundational resource for researchers and drug development professionals interested in exploring the therapeutic potential of this understudied flavonoid.

Introduction to 5-MethoxyPinocembroside

5-MethoxyPinocembroside belongs to the flavonoid class of natural products, a diverse group of polyphenolic compounds known for their wide range of biological activities. Its chemical structure is characterized by a C6-C3-C6 backbone, typical of flavonoids, with a methoxy group and a glucose moiety attached to the pinocembrin core.

Chemical and Physical Properties



A summary of the key chemical and physical properties of **5-MethoxyPinocembroside** is presented in Table 1.

Property	Value	Source
Molecular Formula	C22H24O9	[1][2][3]
Molecular Weight	432.42 g/mol	[1][2]
CAS Number	1450878-89-3	[2][3]
Class	Flavonoid (Flavanone Glycoside)	[1]
Synonyms	5-Methoxy-Pinocembroside, 7- (β-D-glucopyranosyloxy)-2,3- dihydro-5-methoxy-2-phenyl- 4H-1-Benzopyran-4-one	[3]

Natural Sources

5-MethoxyPinocembroside has been isolated from the following plant species:

- Penthorum chinensePursh: A perennial herb used in traditional Chinese medicine, primarily for the treatment of liver ailments.[1]
- Moringa oleiferaLam.: A fast-growing, drought-resistant tree, often referred to as the "miracle tree" for its nutritional and medicinal properties. 5-MethoxyPinocembroside is found in its leaves.

Biological Context and Therapeutic Potential

While direct studies on **5-MethoxyPinocembroside** are lacking, the extracts of its source plants and the activities of its parent compound, pinocembrin, suggest potential areas for investigation.

Biological Activities of Source Plant Extracts



Extracts from Penthorum chinense have been reported to exhibit a range of pharmacological effects, including:

- Hepatoprotective effects: Traditionally used for liver disorders, studies suggest that extracts can protect against liver damage.
- Anti-inflammatory properties: Flavonoids within the plant are believed to contribute to its antiinflammatory effects.
- Antioxidant activity: The polyphenolic nature of its constituents imparts antioxidant capabilities.

Moringa oleifera leaf extracts are known for a broad spectrum of bioactivities, such as:

- Potent antioxidant and anti-inflammatory effects.
- Antimicrobial properties.
- Cardioprotective and neuroprotective potential.

Pharmacological Profile of Pinocembrin

Pinocembrin, the aglycone of **5-MethoxyPinocembroside**, is a more extensively studied flavonoid. Its known biological activities include:

- Neuroprotective effects.
- Antimicrobial and anti-inflammatory actions.
- Antioxidant properties.
- Cardioprotective benefits.

The presence of the methoxy and glycoside groups on the pinocembrin scaffold in **5- MethoxyPinocembroside** may modulate its solubility, bioavailability, and pharmacological activity compared to the parent compound. However, without direct experimental evidence, this remains speculative.

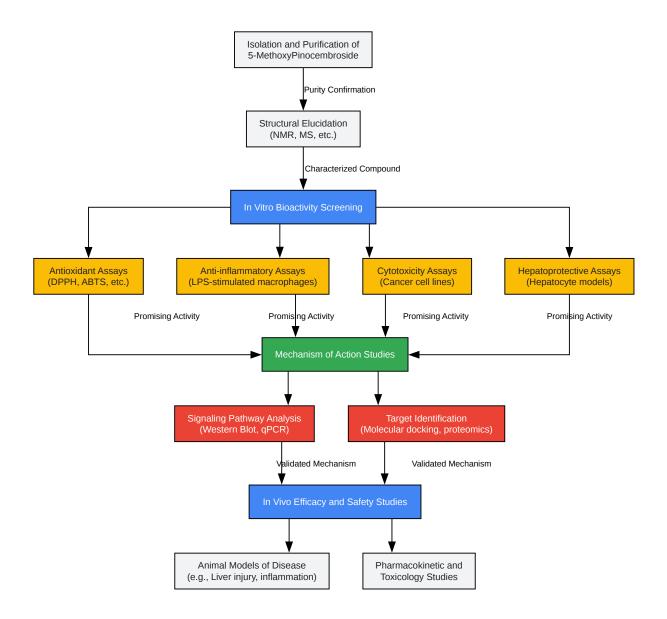


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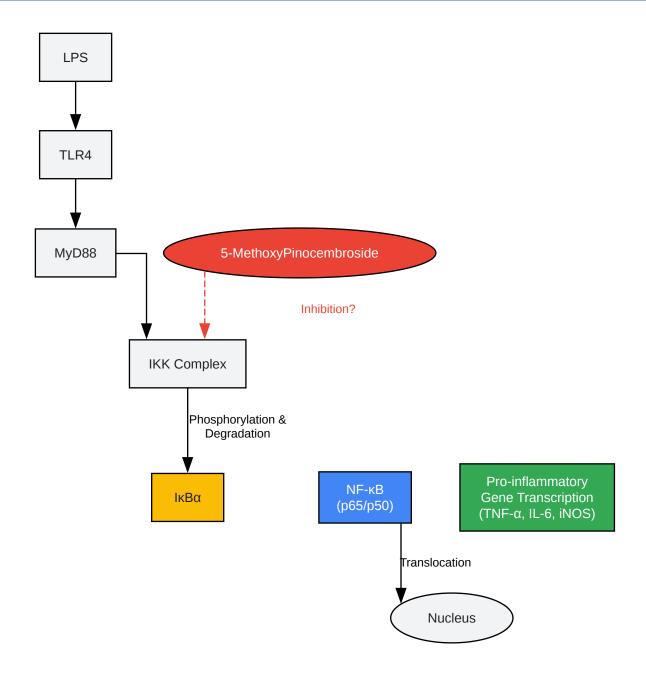
Prospective Experimental Workflow for Characterization

Given the dearth of specific data, a systematic investigation of **5-MethoxyPinocembroside** is warranted. The following section outlines a hypothetical experimental workflow that could be employed to elucidate its biological activities and mechanism of action. This workflow is presented to guide future research endeavors.









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